

1,2-Dichloro-3-iodobenzene molecular weight

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Compound of Interest

Compound Name: 1,2-Dichloro-3-iodobenzene

Cat. No.: B1582814

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An In-depth Technical Guide to **1,2-Dichloro-3-iodobenzene**: Properties, Synthesis, and Applications

Executive Summary

This technical guide provides a comprehensive overview of **1,2-dichloro-3-iodobenzene**, a halogenated aromatic compound with significant utility in synthetic organic chemistry. Intended for researchers, scientists, and professionals in drug development, this document delves into the molecule's fundamental physicochemical properties, outlines a standard synthetic protocol, discusses its analytical characterization, and explores its applications as a versatile chemical intermediate. Emphasis is placed on the practical aspects of handling, safety, and experimental design, reflecting a field-proven perspective on its use in a laboratory setting.

Introduction to 1,2-Dichloro-3-iodobenzene

1,2-Dichloro-3-iodobenzene, with the chemical formula $C_6H_3Cl_2I$, is a substituted benzene ring bearing two chlorine atoms and one iodine atom in an ortho, meta-arrangement.^[1] This substitution pattern renders the molecule a valuable building block in organic synthesis, particularly in the construction of more complex molecular architectures. The presence of three distinct halogen atoms at specific positions offers chemists a versatile platform for regioselective functionalization through various coupling reactions and substitutions. Its primary application lies in its role as a starting material for the synthesis of pharmaceuticals and agrochemicals.^[1] This guide aims to serve as a detailed resource for professionals working with this compound, providing both foundational knowledge and practical insights.

Physicochemical Properties

The physical and chemical properties of **1,2-dichloro-3-iodobenzene** are critical for its proper handling, storage, and application in chemical reactions. The compound typically appears as a white to light yellow or off-white crystalline solid.^[1] It is sparingly soluble in water but exhibits better solubility in common organic solvents.^[1] A summary of its key properties is presented in Table 1.

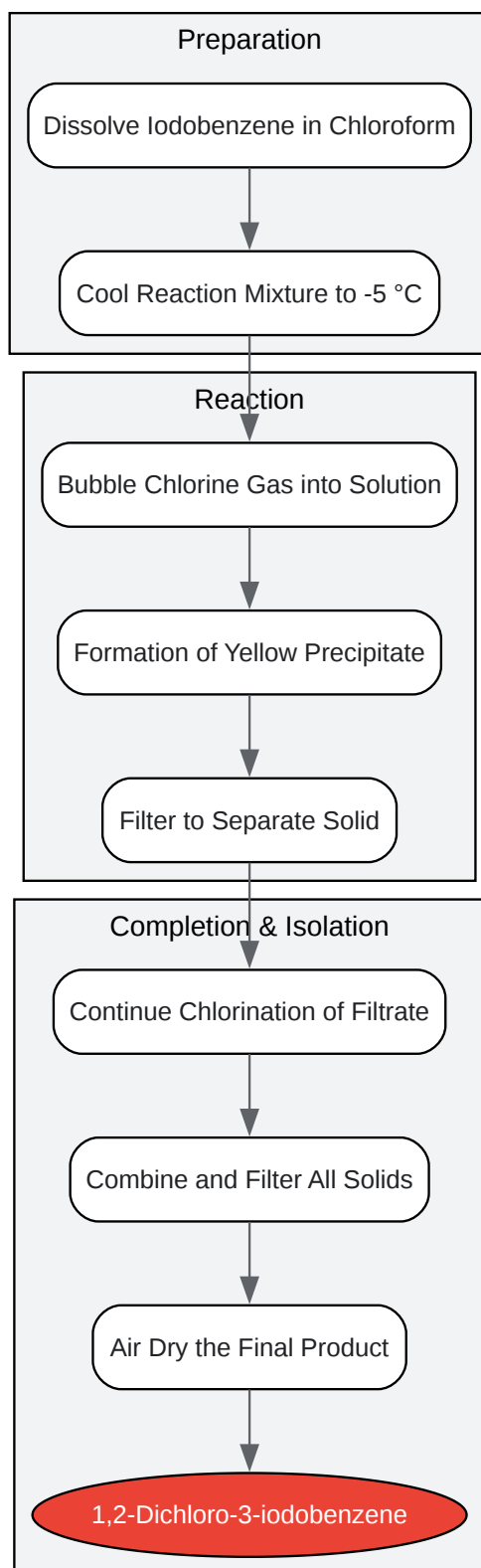
Property	Value	Source(s)
Molecular Formula	C ₆ H ₃ Cl ₂ I	^[1] ^[2] ^[3]
Molecular Weight	272.89 g/mol	^[1] ^[2] ^[3] ^[4]
CAS Number	2401-21-0	^[1] ^[2] ^[3] ^[5]
Appearance	White to off-white/yellow crystalline solid	^[1]
Melting Point	33-38 °C	^[2] ^[5] ^[6]
Boiling Point	121-126 °C at 16-20 mmHg	^[2] ^[5]
Density	~2.0 g/cm ³	^[6]
InChI Key	VGJKBWPZBVBXGI-UHFFFAOYSA-N	^[2] ^[7] ^[8]
Water Solubility	Insoluble/Sparingly soluble	^[1]
Sensitivity	Light sensitive	^[1] ^[2]

Synthesis and Manufacturing

The synthesis of **1,2-dichloro-3-iodobenzene** is most commonly achieved through the direct chlorination of a suitable iodinated precursor. A general and effective laboratory-scale synthesis involves the reaction of iodobenzene with chlorine gas.^[5]

Synthetic Workflow: Chlorination of Iodobenzene

The following protocol describes a common method for the preparation of di- and trichlorinated iodobenzenes, from which the desired **1,2-dichloro-3-iodobenzene** isomer can be isolated. The rationale behind this procedure is the electrophilic aromatic substitution of iodobenzene. The iodine atom is an ortho-, para-director, but under forcing conditions with an excess of chlorine, multiple chlorinations can occur. The choice of a non-polar solvent like chloroform is crucial to dissolve the starting material and facilitate the reaction, while the low temperature helps to control the reaction rate and selectivity.



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Figure 1: Synthetic workflow for the preparation of **1,2-dichloro-3-iodobenzene**.

Detailed Synthetic Protocol

- Preparation: In a three-necked flask equipped with a mechanical stirrer, a gas inlet tube, and a drying tube, dissolve iodobenzene (0.1 mol) in chloroform (100 ml).^[5] The use of dry chloroform is recommended to prevent unwanted side reactions.^[9]
- Cooling: Cool the reaction vessel in an ice-salt bath to maintain a temperature of approximately -5 °C.^[5] This low temperature is critical for controlling the exothermicity of the chlorination reaction and improving the selectivity for the desired product.
- Chlorination: Bubble dry chlorine gas through the stirred solution.^{[5][9]} After a short period, a yellow solid will begin to precipitate.
- Initial Isolation: Separate the precipitated solid by filtration.^[5]
- Reaction Completion: Continue to pass chlorine gas through the filtrate until no more precipitate is formed, ensuring the reaction goes to completion.^[5]
- Final Isolation: Combine all the solid portions and dry them in the air to yield the final product.^[5]

Spectroscopic and Analytical Characterization

To confirm the identity and purity of **1,2-dichloro-3-iodobenzene**, a combination of spectroscopic and chromatographic techniques is employed.

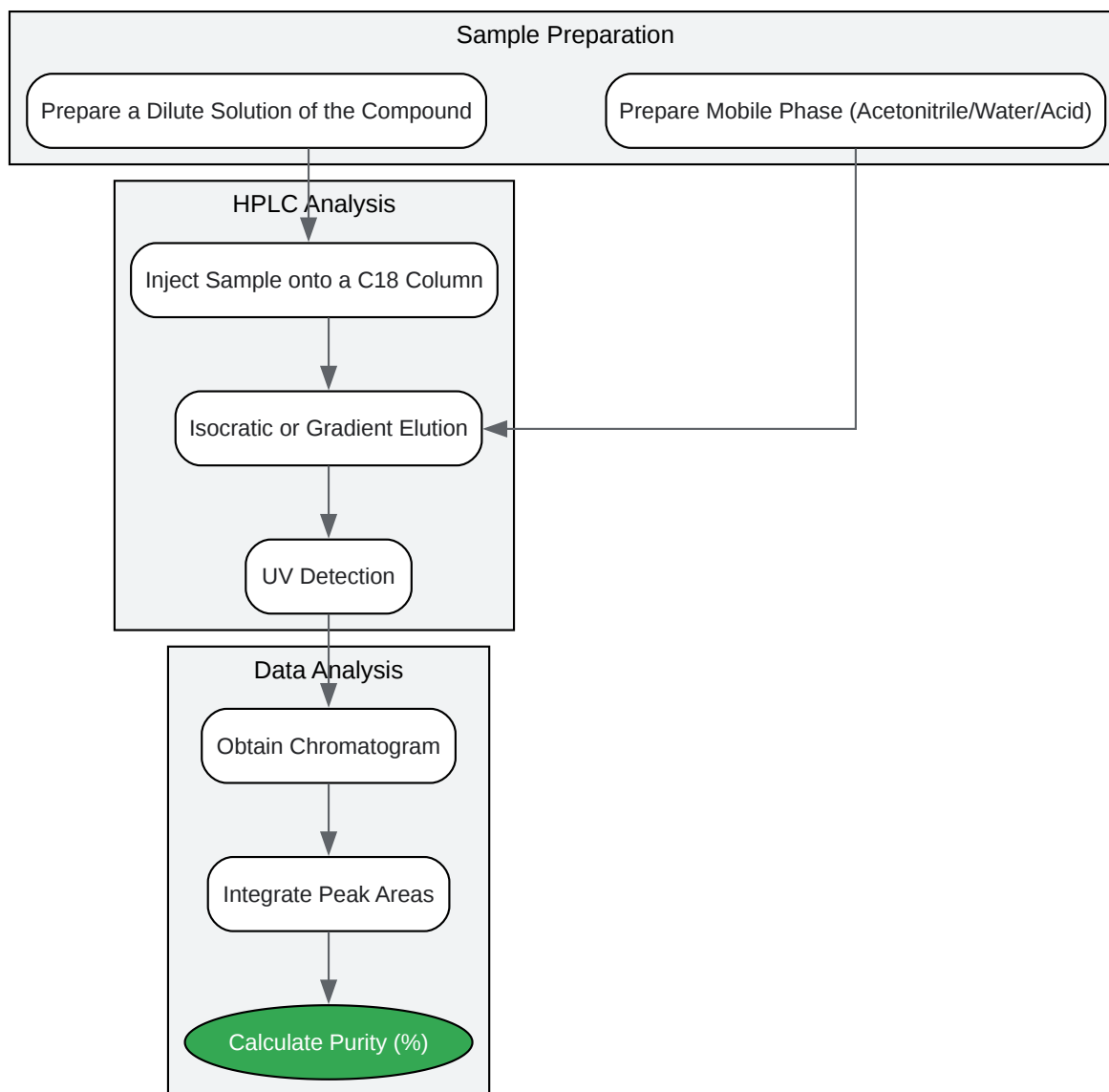
Spectroscopic Data

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR spectroscopy is used to confirm the substitution pattern on the aromatic ring by analyzing the chemical shifts and coupling constants of the three aromatic protons.
 - ¹³C NMR spectroscopy provides information on the number and electronic environment of the carbon atoms in the molecule. The spectrum for **1,2-dichloro-3-iodobenzene** in CDCl₃ has been reported.^[10]

- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound ($m/z \approx 272$). The isotopic pattern of this peak will be characteristic of a molecule containing two chlorine atoms.
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for a substituted benzene ring.

Analytical Workflow: Purity Determination by HPLC

High-Performance Liquid Chromatography (HPLC) is a standard method for assessing the purity of **1,2-dichloro-3-iodobenzene**. A reverse-phase method is typically effective.



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Figure 2: Workflow for purity analysis of **1,2-dichloro-3-iodobenzene** by HPLC.

HPLC Protocol

- Column: A reverse-phase column, such as Newcrom R1 or a standard C18 column, is suitable for this analysis.^[7]
- Mobile Phase: A mixture of acetonitrile (MeCN) and water with a small amount of acid (e.g., phosphoric acid or formic acid for MS compatibility) is used as the mobile phase.^[7]
- Detection: UV detection is appropriate for this aromatic compound.
- Analysis: The purity is determined by integrating the area of the main peak and comparing it to the total area of all peaks in the chromatogram.

Key Applications in Research and Development

1,2-Dichloro-3-iodobenzene serves as a key intermediate in the synthesis of a variety of target molecules, primarily in the pharmaceutical and agrochemical industries.^[1] The iodine atom is particularly useful as it can readily participate in cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira couplings) to form new carbon-carbon or carbon-heteroatom bonds. The chlorine atoms can also be substituted or can influence the reactivity of the aromatic ring. It has been noted for its use in the synthesis of compounds with potential anti-inflammatory properties.^[5]

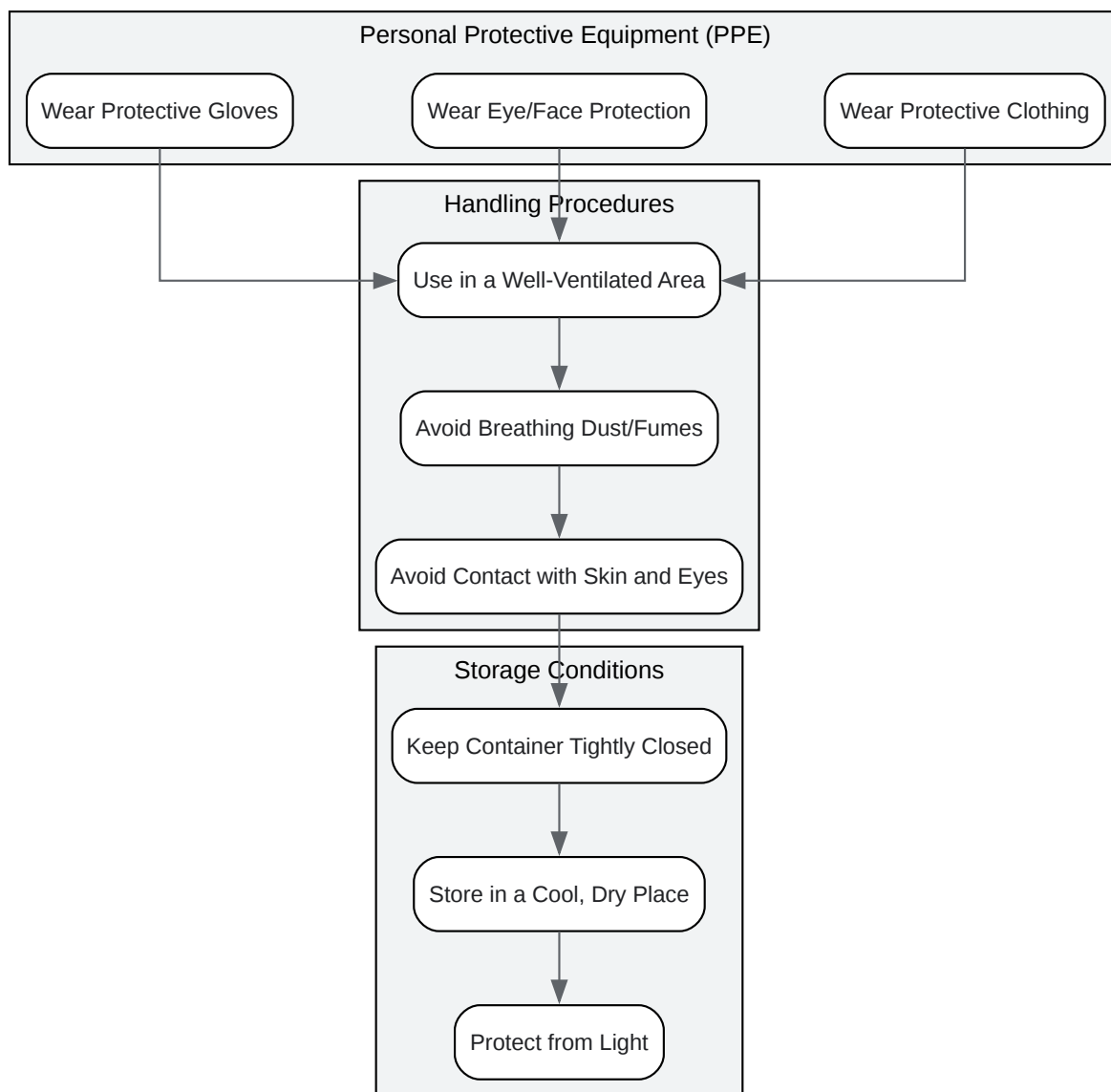
Safety, Handling, and Storage

Proper safety precautions are essential when working with **1,2-dichloro-3-iodobenzene**. It is classified as a substance that causes skin and serious eye irritation, and may cause respiratory irritation.^[3]

GHS Hazard Information

- H315: Causes skin irritation.^[3]
- H319: Causes serious eye irritation.^[3]
- H335: May cause respiratory irritation.^[3]

Recommended Handling and Storage Protocol



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Figure 3: Recommended safety and handling workflow for **1,2-dichloro-3-iodobenzene**.

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.^[1]
^[11]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses or goggles, and a lab coat.[1]
- Handling: Avoid generating dust. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible substances.[1] As the compound is light-sensitive, it should be stored in a light-resistant container.[1][2]

Conclusion

1,2-Dichloro-3-iodobenzene is a valuable and versatile reagent in organic synthesis. Its unique substitution pattern allows for selective functionalization, making it an important building block for complex molecules in various fields of chemical research and development. A thorough understanding of its properties, synthesis, and safe handling procedures, as outlined in this guide, is paramount for its effective and safe utilization in the laboratory.

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